

# Personal protective equipment for handling 5-Decanol

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## Compound of Interest

Compound Name: 5-Decanol

Cat. No.: B1670017

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## Essential Safety and Handling Guide for 5-Decanol

This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **5-Decanol**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Personal Protective Equipment (PPE)

**5-Decanol** is a combustible liquid that can cause eye irritation.<sup>[1]</sup> Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Chemical safety goggles that provide a tight seal are required. When there is a risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection:
  - Gloves: Chemical-resistant gloves (e.g., nitrile or butyl rubber) must be worn. Inspect gloves for integrity before each use and replace them immediately if contaminated.

- Clothing: A laboratory coat or other protective clothing is required to prevent skin contact.
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. If ventilation is poor or if aerosols or mists are generated, a NIOSH/MSHA-approved respirator should be used.

## Quantitative Data for Safe Handling

A summary of key quantitative data for **5-Decanol** is provided below to inform safe handling and storage practices.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	158.28 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[1]</a>
Boiling Point	~228-230°C	<a href="#">[1]</a>
Melting Point	~ -1°C to 9°C	<a href="#">[1]</a>
Flash Point	87.10°C (189.00°F) (est.)	<a href="#">[4]</a>
Vapor Pressure	0.037 mmHg @ 25°C (est.)	<a href="#">[4]</a>
Solubility in Water	151.8 mg/L @ 25°C (est.)	<a href="#">[4]</a>

## Experimental Protocols: Handling and Storage

Strict adherence to the following procedures is essential for the safe handling and storage of **5-Decanol**.

Handling:

- Preparation: Ensure the work area is clean and uncluttered. Locate the nearest eyewash station and safety shower before beginning work. Don all required PPE correctly.

- Ventilation: Handle **5-Decanol** in a well-ventilated area, preferably within a chemical fume hood.[1]
- Dispensing: Transfer and dispense the liquid carefully to prevent splashing. Use appropriate tools such as pipettes or graduated cylinders.
- Heating: If heating is necessary, use a water bath or heating mantle. Avoid open flames as **5-Decanol** is a combustible liquid.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling.

Storage:

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.
- Keep containers tightly closed when not in use.

## Disposal Plan

Chemical Waste:

- Dispose of **5-Decanol** and any contaminated materials as hazardous waste.
- All waste must be placed in a suitable, closed, and properly labeled container.
- Do not dispose of **5-Decanol** down the drain or into the environment.

Contaminated PPE:

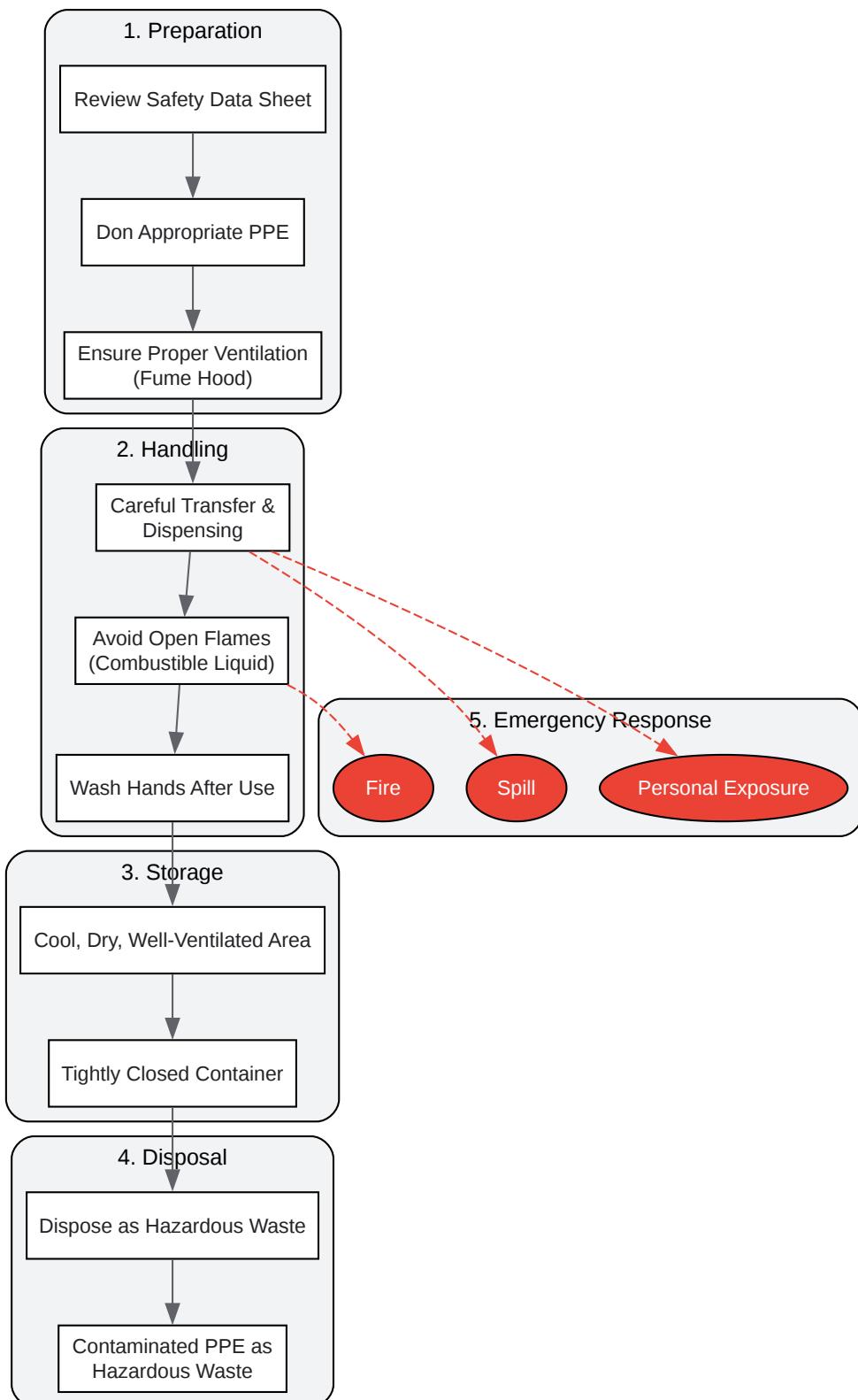
- Used gloves, disposable lab coats, and other contaminated materials should be collected in a sealed bag and disposed of as hazardous waste.

## Emergency Procedures

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. If eye irritation persists, get medical advice/attention.

- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.
- Fire: In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.

## Safety Workflow

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Caption: Workflow for Safely Handling **5-Decanol**.

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